

# An In-Depth Technical Guide to Acetoxime Benzoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Acetoxime benzoate, also known as O-Benzoylacetoxime, is an organic compound with the CAS number 942-89-2.[1] This technical guide provides a comprehensive overview of its chemical identity, structural details, and physicochemical properties. It also explores its application as a co-initiator in photopolymerization processes. While the broader class of oxime ethers has been investigated for various biological activities, specific data on the signaling pathways and detailed biological mechanisms of Acetoxime benzoate are not extensively documented in current scientific literature. This document aims to consolidate the available technical data for researchers and professionals in drug development and materials science.

## **Chemical Identity and Identifiers**

Acetoxime benzoate is structurally characterized by a benzoate group attached to the oxygen atom of acetoxime. This arrangement places it in the class of oxime esters.



| Identifier        | Value   |  |
|-------------------|---|--|
| CAS Number        | 942-89-2  |  |
| Molecular Formula | C10H11NO2[2]  |  |
| Molecular Weight  | 177.20 g/mol [2]  |  |
| IUPAC Name        | (propan-2-ylideneamino) benzoate[2]   |  |
| Synonyms          | O-Benzoylacetoxime, Acetone O-benzoyl oxime,<br>Propan-2-one O-benzoyl oxime[2] |  |
| InChI             | InChI=1S/C10H11NO2/c1-8(2)11-13-10(12)9-6-<br>4-3-5-7-9/h3-7H,1-2H3[2]          |  |
| InChlKey          | CTIVZNURROIUHT-UHFFFAOYSA-N[2]  |  |
| SMILES            | CC(=NOC(=0)C1=CC=CC=C1)C[2]   |  |

## **Physicochemical and Spectral Data**

A summary of the key physicochemical and spectral data for Acetoxime benzoate is provided below. This information is crucial for its characterization and use in experimental settings.

| Property                     | Value            | Source          |
|------------------------------|------------------|-----------------|
| Physical Form                | Solid[1]         | CymitQuimica    |
| Purity                       | ≥97%             | CymitQuimica[1] |
| <sup>1</sup> H NMR Spectrum  | See ChemicalBook | ChemicalBook[3] |
| <sup>13</sup> C NMR Spectrum | See PubChem      | PubChem[2]      |
| Mass Spectrum (GC-MS)        | See PubChem      | PubChem[2]      |
| IR Spectrum                  | See PubChem      | PubChem[2]      |

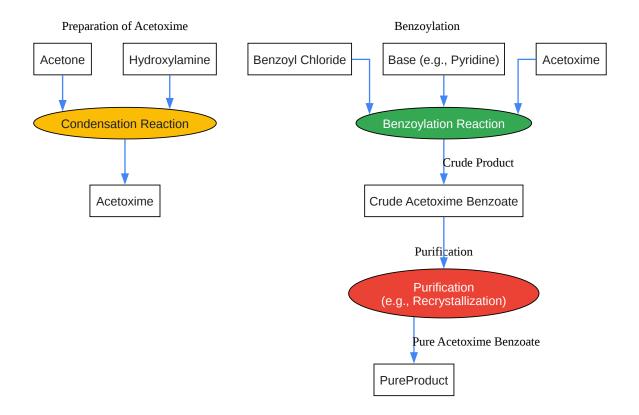
# **Synthesis and Experimental Protocols**



While a specific, detailed experimental protocol for the synthesis of Acetoxime benzoate is not readily available in the cited literature, a general approach involves the benzoylation of acetoxime. The synthesis of the precursor, acetoxime, is well-documented and typically involves the condensation of acetone with hydroxylamine.

A plausible synthetic route to Acetoxime benzoate would involve the reaction of acetoxime with benzoyl chloride in the presence of a base to neutralize the HCl byproduct.

Hypothetical Experimental Workflow for Acetoxime Benzoate Synthesis:





Click to download full resolution via product page

A logical workflow for the synthesis of Acetoxime benzoate.

# Applications in Research Photopolymerization

One of the documented applications of Acetoxime benzoate is in the field of polymer chemistry, specifically as a co-initiator in photopolymerization reactions.[4] In such systems, it can work in conjunction with a primary photoinitiator, like a benzophenone derivative, to enhance the efficiency of the polymerization process upon exposure to UV light.

Logical Relationship in Photopolymerization:



Click to download full resolution via product page

Role of Acetoxime benzoate in a photopolymerization system.

### **Biological Activity and Signaling Pathways**

While the broader class of oximes and oxime ethers has been a subject of interest in medicinal chemistry, with some derivatives showing antimicrobial activity by inhibiting enzymes like  $\beta$ -ketoacyl-(acyl-carrier-protein) synthase III (FabH), there is a lack of specific studies on the biological activity and potential signaling pathway interactions of Acetoxime benzoate itself.[5] The pharmacological significance of oximes is well-established, with several FDA-approved drugs containing this moiety for indications ranging from antibiotics to antidotes for organophosphate poisoning.[6][7] However, further research is required to determine if Acetoxime benzoate possesses any significant biological effects.

### Conclusion

Acetoxime benzoate is a well-characterized organic compound with established identifiers and spectral data. Its primary documented application in the scientific literature is as a co-initiator in photopolymerization. While the oxime ether functional group is present in various biologically



active molecules, the specific biological profile of Acetoxime benzoate remains an area for future investigation. This guide provides a foundational summary of the current technical knowledge on this compound to aid researchers and professionals in their work.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Acetoxime benzoate | C10H11NO2 | CID 569855 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ACETOXIME BENZOATE(942-89-2) 1H NMR [m.chemicalbook.com]
- 4. repositum.tuwien.at [repositum.tuwien.at]
- 5. Synthesis and antimicrobial activities of oximes derived from O-benzylhydroxylamine as FabH inhibitors PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. FDA-Approved Oximes and Their Significance in Medicinal Chemistry PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Acetoxime Benzoate].
   BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b15252623#acetoximebenzoate-cas-number-and-identifiers]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



#### Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com